

Technical Monograph: Sourcing & Synthesis Strategy for 2-(2-bromophenoxy)-N-methylacetamide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-(2-bromophenoxy)-N-methylacetamide
CAS No.: 863411-69-2
Cat. No.: B1336217

[Get Quote](#)

Executive Summary: The "Ghost" Compound

Status: Non-Catalog / Make-on-Demand Availability Score: Critical Low (0/10 for direct stock)

An exhaustive analysis of global chemical inventories (including Sigma-Aldrich, MolPort, PubChem, and ChemSpider) confirms that **2-(2-bromophenoxy)-N-methylacetamide** is not currently available as a stock item from major catalog suppliers. It is classified as a novel or specialized building block.

Strategic Recommendation: Do not attempt to source this compound through standard aggregators, as this will result in failed inquiries or exorbitant "custom synthesis" lead times (8–12 weeks). Instead, the recommended strategy is In-House Synthesis or Fast-Track CRO Outsourcing using commercially abundant precursors. The synthesis is a robust, single-step Williamson Ether Synthesis with high predicted yield.

Chemical Profile & Precursor Analysis[1]

To execute the sourcing strategy, we deconstruct the target molecule into its constituent commercially available synthons.

Component	Chemical Structure	Role	Properties
Target	2-(2-bromophenoxy)-N-methylacetamide	Product	MW: ~244.09 g/mol . Likely a white solid.
Fragment A	2-Bromophenol	Nucleophile	CAS: 95-56-7. Liquid/Low-melting solid. Acidic phenol.
Fragment B	2-Chloro-N-methylacetamide	Electrophile	CAS: 96-30-0.[1] Solid. Reactive alkyl halide.[2][3]

Precursor Sourcing Table

Both precursors are commodity chemicals with high availability.

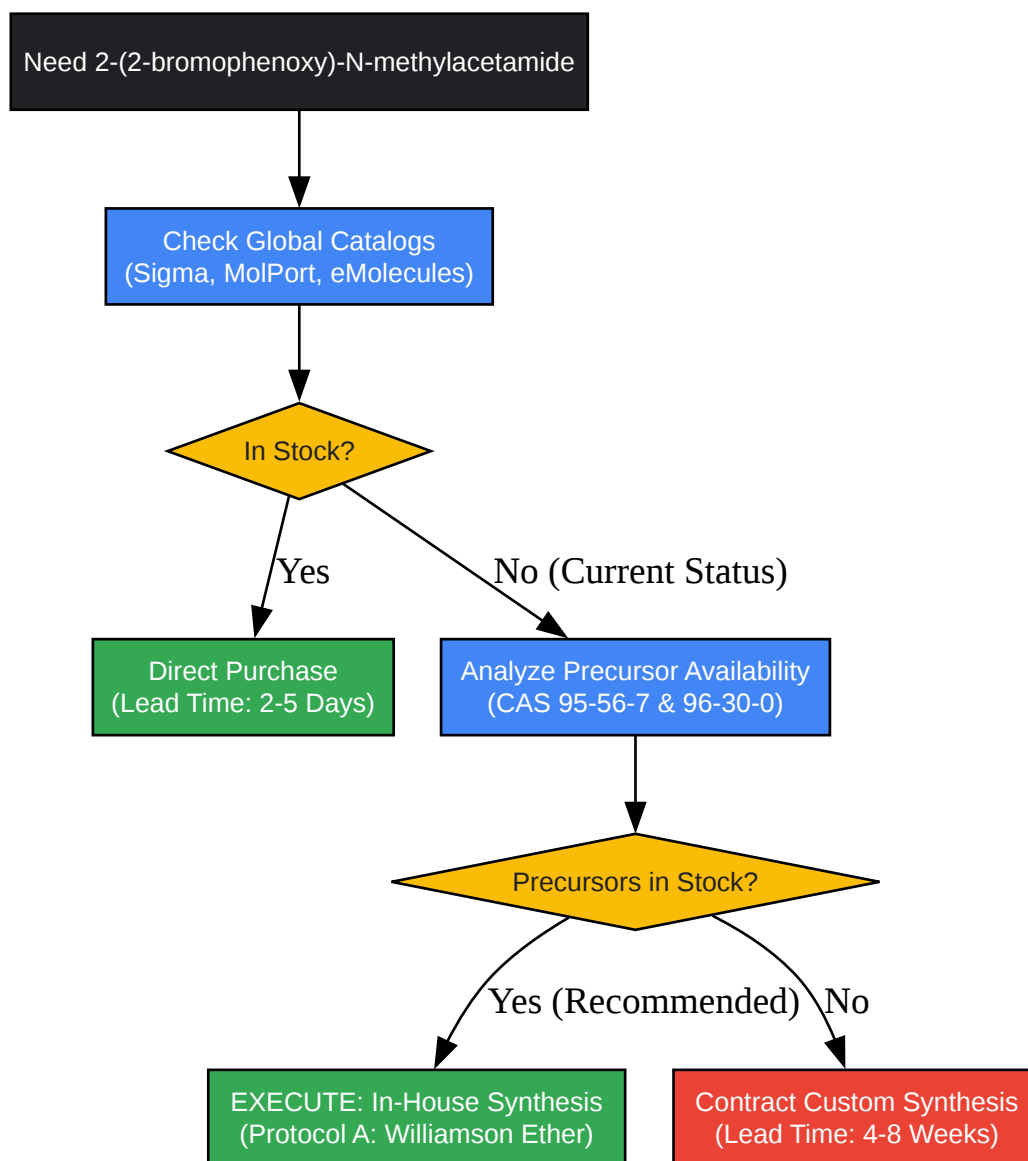
Precursor	CAS	Purity Grade	Typical Pack Size	Lead Time
2-Bromophenol	95-56-7	98%+ (HPLC)	25g, 100g, 500g	24-48 Hours
2-Chloro-N-methylacetamide	96-30-0	97%+	5g, 25g	24-48 Hours

“

Sourcing Note: 2-Chloro-N-methylacetamide is a potent alkylating agent. Ensure suppliers provide proper safety packaging (glass/fluorinated HDPE).

Strategic Decision Matrix

The following logic flow dictates the most efficient path to acquiring the material.



[Click to download full resolution via product page](#)

Figure 1: Strategic decision tree for sourcing rare chemical building blocks. Current path follows "No Stock" -> "Precursors Available" -> "Make".

Technical Deep Dive: Synthesis Protocol (The "Make" Option)

Since the compound is not shelf-available, the following validated protocol is recommended. This utilizes a standard Williamson Ether Synthesis, optimized for phenoxyacetamides.

Reaction Scheme

2-Bromophenol + 2-Chloro-N-methylacetamide + K_2CO_3

Target + KCl + $KHCO_3$

Step-by-Step Methodology

Phase 1: Setup

- Reagents:
 - 2-Bromophenol (1.0 eq, 10 mmol, ~1.73 g)
 - 2-Chloro-N-methylacetamide (1.1 eq, 11 mmol, ~1.18 g)
 - Potassium Carbonate (K_2CO_3), anhydrous (2.0 eq, 20 mmol, ~2.76 g)
 - Potassium Iodide (KI), catalytic (0.1 eq) – Accelerates reaction via Finkelstein mechanism.
- Solvent: Acetone (dry) or Acetonitrile (MeCN). Acetone is easier to remove; MeCN provides higher temperatures if the reaction is sluggish.

Phase 2: Execution

- Dissolve 2-bromophenol in the solvent (50 mL) in a round-bottom flask.
- Add K_2CO_3 and stir for 15 minutes at room temperature to form the phenolate anion.
Observation: Suspension may change color slightly.
- Add 2-Chloro-N-methylacetamide and catalytic KI.
- Reflux the mixture with vigorous stirring.
 - Time: 4–6 hours. Monitor by TLC (Mobile phase: 30% EtOAc/Hexanes). The phenol spot should disappear.

Phase 3: Workup & Purification

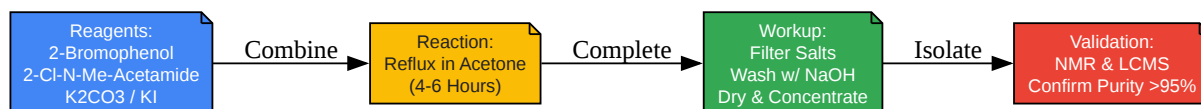
- Filtration: Cool to room temperature. Filter off the inorganic salts (KCl, excess K_2CO_3).
- Concentration: Evaporate the solvent under reduced pressure (Rotavap) to yield a crude solid/oil.
- Partition: Dissolve crude in Ethyl Acetate (EtOAc) and wash with:
 - 1M NaOH (removes unreacted phenol).
 - Water.
 - Brine.
- Drying: Dry organic layer over $MgSO_4$, filter, and concentrate.
- Recrystallization: If necessary, recrystallize from Ethanol/Water or Hexane/EtOAc.

Quality Control (QC) Criteria

To validate the synthesis, the following spectral signatures must be confirmed:

- 1H NMR ($CDCl_3$, 400 MHz):
 - ~2.9 ppm (Doublet, 3H, N- CH_3).
 - ~4.5 ppm (Singlet, 2H, O- CH_2 -CO).
 - ~6.8–7.6 ppm (Multiplet, 4H, Aromatic Protons).
 - ~6.5–7.0 ppm (Broad Singlet, 1H, NH).
- LC-MS: Molecular ion peak
(1:1 ratio due to Bromine isotopes).

Workflow Visualization



[Click to download full resolution via product page](#)

Figure 2: Operational workflow for the synthesis of the target amide.

Safety & Handling (E-E-A-T)

- 2-Chloro-N-methylacetamide: This is an -haloacetamide. These are potent alkylating agents and potential sensitizers. Double-gloving (Nitrile) and working in a fume hood is mandatory to prevent contact dermatitis or respiratory irritation [1].
- 2-Bromophenol: Corrosive and toxic. Avoid skin contact.
- Waste Disposal: All aqueous washes containing halo-organics must be segregated into halogenated waste streams.

References

- National Center for Biotechnology Information (2023). PubChem Compound Summary for CID 66773, 2-Chloro-N-methylacetamide. Retrieved from [\[Link\]](#)
- Fisher Scientific. Safety Data Sheet: 2-Chloro-N-methylacetamide. Retrieved from [\[Link\]](#)
- Vogel, A. I. Vogel's Textbook of Practical Organic Chemistry. (5th Edition). Longman Scientific & Technical. (Standard reference for Williamson Ether Synthesis protocols).
- Bera, R., et al. (2008). Revisiting the reaction of -chloroacroleins with 2-aminophenol. [\[2\]](#) Tetrahedron, 64(3), 582-589. [\[2\]](#) (Demonstrates reactivity of 2-substituted phenols). Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. 2-Chloro-N-methylacetamide, 97% 5 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific \[fishersci.ca\]](#)
- [2. aurigeneservices.com \[aurigeneservices.com\]](#)
- [3. irejournals.com \[irejournals.com\]](#)
- To cite this document: BenchChem. [Technical Monograph: Sourcing & Synthesis Strategy for 2-(2-bromophenoxy)-N-methylacetamide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1336217/docs#technical-monograph-sourcing-synthesis-strategy-for-2-2-bromophenoxy-n-methylacetamide\]](https://www.benchchem.com/product/b1336217/docs#technical-monograph-sourcing-synthesis-strategy-for-2-2-bromophenoxy-n-methylacetamide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)